

(1S,2R)-2-(Benzyloxymethyl)-1-hydroxy-3-cyclopentene IUPAC name and structure

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Compound of Interest

Compound Name: (1S,2R)-2-(Benzyloxymethyl)-1-hydroxy-3-cyclopentene

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An In-Depth Technical Guide to (1S,2R)-2-(Benzyloxymethyl)-1-hydroxy-3-cyclopentene

Introduction

(1S,2R)-2-(Benzyloxymethyl)-1-hydroxy-3-cyclopentene is a key chiral intermediate used in the synthesis of complex organic molecules and active pharmaceutical ingredients (APIs). Its primary significance lies in its role as a building block for the antiviral drug Entecavir, which is used in the treatment of Hepatitis B infections[1]. This guide provides a detailed overview of its chemical identity, properties, and structure for researchers, scientists, and professionals in drug development.

IUPAC Name, Synonyms, and Structure

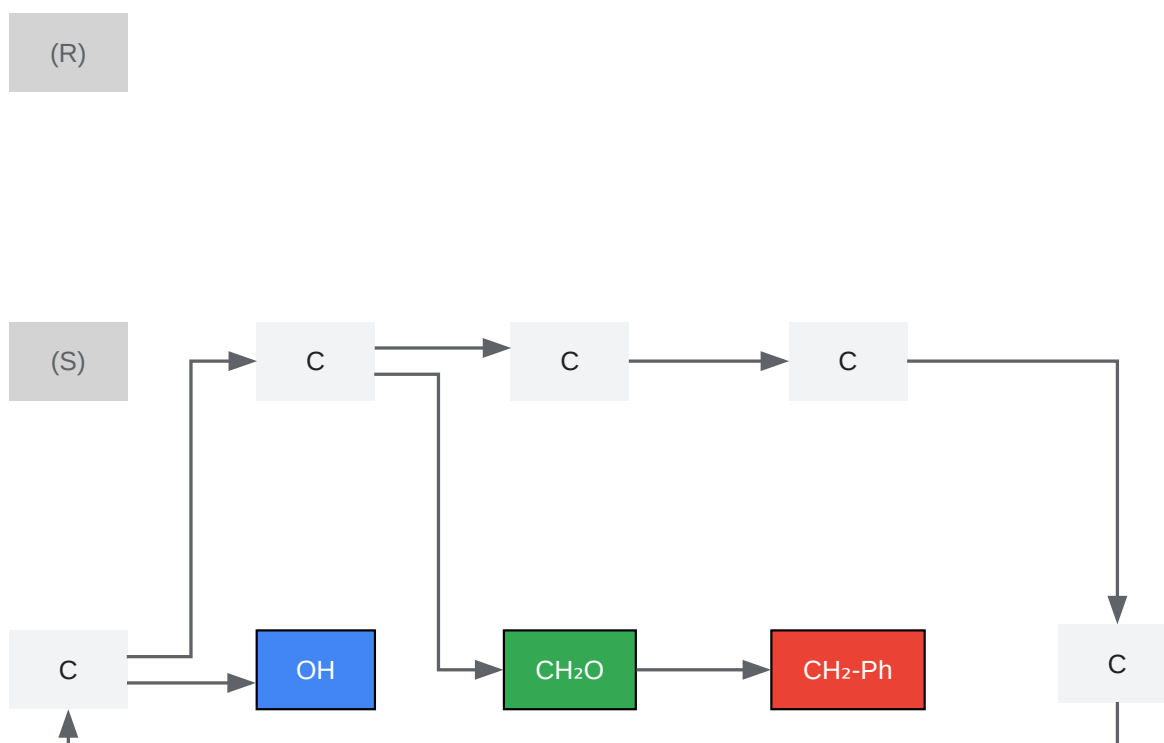
The nomenclature and structural representation are fundamental to understanding the chemistry of this compound.

IUPAC Name: The formally accepted IUPAC name for this compound is (1S,2R)-2-((benzyloxy)methyl)cyclopent-3-en-1-ol. The name used in the topic, (1S,2R)-2-(Benzyloxymethyl)-1-hydroxy-3-cyclopentene, is also widely employed.

Synonyms: This intermediate is known by several other names in literature and commercial listings, including:

- (1S,2R)-2-[(Benzyloxy)methyl]-3-cyclopentenol[2]
- (1S,2R)-2-[(Phenylmethoxy)methyl]-3-cyclopenten-1-ol[3][4]
- Entecavir inter-7[2][3]
- Entecavir hydrate intermediate[3][4]

Chemical Structure: The molecule consists of a five-membered cyclopentene ring containing a double bond. A hydroxyl (-OH) group is attached at the first carbon (C1), and a benzyloxymethyl group (-CH₂OCH₂Ph) is attached at the second carbon (C2). The stereochemistry is fixed, with the hydroxyl group in the S configuration and the benzyloxymethyl group in the R configuration, which is crucial for its specific use in pharmaceutical synthesis.



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Caption: 2D representation of **(1S,2R)-2-(Benzyloxymethyl)-1-hydroxy-3-cyclopentene**.

Chemical and Physical Properties

The physical and chemical data for this compound are summarized below. These properties are essential for handling, storage, and use in synthetic procedures.

Property	Value	Reference(s)
CAS Number	110567-21-0	[1][2][3][5]
Molecular Formula	C ₁₃ H ₁₆ O ₂	[1][2][3][5]
Molecular Weight	204.26 g/mol	[1][2][3][5]
Appearance	Pale Yellow Oil	[3][4]
Boiling Point	318.9°C at 760 mmHg	[2][3]
Density	1.112 g/cm ³	[2][3]
MDL Number	MFCD09263486	[1][3]
Solubility	Soluble in Chloroform, Dichloromethane (DCM), Ethyl Acetate	[2]
Storage Conditions	Store at room temperature or -20°C Freezer	[2][6]
HS Code	2909499000	[3][4]

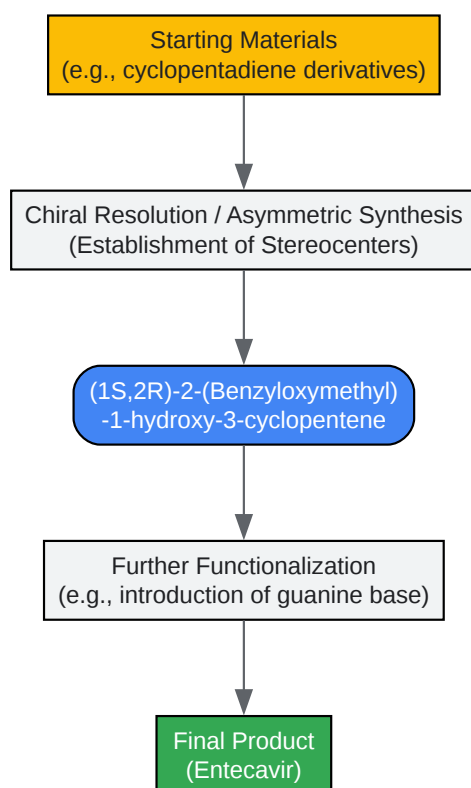
Role in Synthesis

Application as a Pharmaceutical Intermediate: **(1S,2R)-2-(Benzyloxymethyl)-1-hydroxy-3-cyclopentene** is not typically used as a final product but rather as a critical intermediate in multi-step synthetic pathways.[3][4] Its most prominent application is in the total synthesis of Entecavir, a potent and selective guanosine analogue that inhibits the replication of the Hepatitis B virus (HBV).

The specific stereochemistry of the hydroxyl and benzyloxymethyl groups on the cyclopentene core is essential for constructing the final complex structure of Entecavir with the correct biological activity.

Experimental Protocol Context: Detailed, step-by-step experimental protocols for the synthesis of this intermediate are typically found within proprietary process chemistry documents or in specialized academic literature and patents focused on the synthesis of Entecavir. The general workflow involves creating the chiral cyclopentene ring and installing the functional groups with the correct stereochemistry. This process is a subject of organic and pharmaceutical intermediate synthesis.[3][4]

The logical workflow for its use can be visualized as a key step in a larger synthetic plan.



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Caption: Simplified workflow showing the role of the intermediate in Entecavir synthesis.

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